Application Note: HPLC Quantification of N-Desmethyl Olopatadine

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Compound of Interest

Compound Name:	*N-Desmethyl Olopatadine*
CAS No.:	*113835-92-0*
Cat. No.:	*B137585*

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Abstract

This technical guide provides a validated, high-precision High-Performance Liquid Chromatography (HPLC) protocol for the quantification of **N-Desmethyl Olopatadine**, a primary metabolite and process impurity of the antihistamine Olopatadine Hydrochloride. Designed for pharmaceutical researchers and quality control scientists, this method utilizes a Reverse Phase (RP-HPLC) approach with UV detection. The protocol emphasizes robust separation of the secondary amine metabolite from the tertiary amine parent drug through strict pH control and mobile phase optimization, ensuring compliance with ICH Q2(R1) validation standards.

Introduction & Chemical Context

N-Desmethyl Olopatadine (Chemical Name: (Z)-11-[3-(methylamino)propylidene]-6,11-dihydrodibenz[b,e]oxepin-2-acetic acid) is the major active metabolite of Olopatadine. It is formed via demethylation of the tertiary amine side chain.

The Analytical Challenge

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Quantifying **N-Desmethyl Olopatadine** presents specific chromatographic challenges compared to the parent molecule:

- Polarity Shift: The loss of a methyl group exposes a secondary amine, increasing polarity and hydrogen bonding potential. This typically results in earlier elution (shorter retention time) compared to Olopatadine in reverse-phase systems.
- Peak Tailing: Secondary amines interact strongly with residual silanol groups on silica-based columns, leading to peak tailing. This protocol mitigates this using a low pH phosphate buffer and an end-capped column.
- Selectivity: The method must resolve **N-Desmethyl Olopatadine** from the parent drug and other potential impurities (e.g., N-oxides, aldehydes).

Method Development Strategy

The separation logic relies on the hydrophobic difference between the methyl-substituted amines and the suppression of silanol activity.

Separation Mechanism

- Stationary Phase: A C18 (Octadecylsilane) column is selected for maximum hydrophobic retention.
- Mobile Phase pH: A pH of 3.0 is critical. At this pH, the amine groups of both the metabolite and parent drug are fully protonated (

  and

  ), preventing mixed-mode retention mechanisms that cause tailing.
- Detection: UV detection at 299 nm is chosen. This wavelength corresponds to the absorption maximum of the dibenz[b,e]oxepin ring system, providing high specificity and reducing baseline noise compared to low-UV (210-220 nm) detection.

Workflow Visualization

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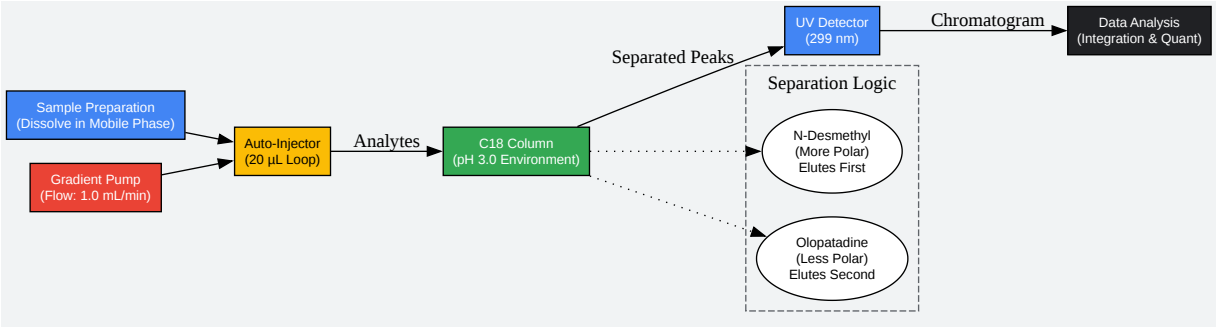

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Figure 1: Analytical workflow and separation logic for Olopatadine and its N-Desmethyl metabolite.

Experimental Protocol

Reagents and Materials

- Reference Standards: Olopatadine HCl (USP/EP Grade) and **N-Desmethyl Olopatadine** (Certified Impurity Standard).
- Solvents: Acetonitrile (HPLC Grade), Water (Milli-Q or equivalent).
- Buffer Reagents: Potassium Dihydrogen Phosphate (

  ), Orthophosphoric Acid (85%).

Chromatographic Conditions

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Parameter	Specification
Column	C18, 250 mm × 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus or Inertsil ODS-3V)
Mobile Phase A	Phosphate Buffer (pH 3.0)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	20 µL
Detection	UV @ 299 nm
Run Time	20 minutes (Isocratic) or 35 minutes (Gradient)

Buffer Preparation: Dissolve 1.36 g of

in 1000 mL of water. Adjust pH to 3.0 ± 0.05 with dilute orthophosphoric acid. Filter through a 0.45 µm membrane.

Elution Mode

For routine quantification where N-Desmethyl is the sole impurity of interest, an Isocratic mode is efficient.

- Isocratic Composition: Buffer : Acetonitrile (70 : 30 v/v).[1][2]
    - Note: If analyzing a complex matrix (plasma or degraded formulation), use a gradient starting at 20% B to 50% B over 20 minutes to clear late-eluting contaminants.

Standard & Sample Preparation

- Diluent: Mix Water and Acetonitrile (50:50 v/v).
- Stock Solution (Metabolite): Accurately weigh 5 mg of **N-Desmethyl Olopatadine** into a 50 mL volumetric flask. Dissolve and dilute to volume with Diluent (Conc: 100 µg/mL).

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- Working Standard: Dilute the Stock Solution to a target concentration of 5 µg/mL (representing 0.5% impurity level relative to a 1000 µg/mL parent drug sample).
- Test Sample: Accurately weigh powdered tablet/formulation equivalent to 50 mg Olopatadine. Transfer to 50 mL flask, add 30 mL Diluent, sonicate for 15 mins, cool, and make up to volume. Filter through 0.45 µm PVDF filter.

Method Validation (ICH Q2)

The following parameters must be verified to ensure the method is "self-validating" and trustworthy.

System Suitability Criteria

Inject the Working Standard 6 times.

Parameter	Acceptance Limit	Rationale
% RSD (Area)	NMT 2.0%	Ensures injector precision.
Tailing Factor ( )	NMT 2.0	Verifies suppression of silanol interactions.
Theoretical Plates ( )	NLT 5000	Ensures column efficiency.
Resolution ( )	> 2.0	Between N-Desmethyl and Olopatadine peaks.[3]

Linearity and Range

Prepare a series of **N-Desmethyl Olopatadine** solutions ranging from LOQ to 150% of the specification limit (e.g., 0.5 µg/mL to 7.5 µg/mL).

- Requirement: Correlation coefficient ( ) ≥ 0.999.[4]

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Accuracy (Recovery)

Spike a placebo matrix with **N-Desmethyl Olopatadine** at three levels (50%, 100%, 150% of target).

- Requirement: Mean recovery between 90.0% – 110.0%.

Troubleshooting & Optimization

Peak Tailing Issues

If the N-Desmethyl peak shows significant tailing (

):

- Cause: Secondary silanol interactions.
- Fix: Add 0.1% Triethylamine (TEA) to the buffer and re-adjust pH to 3.0. TEA acts as a silanol blocker.

Retention Time Drift

- Cause: pH fluctuation in the mobile phase.
- Fix: Ensure the buffer is prepared fresh and pH is measured before adding organic solvent (or account for the shift if measuring after).

Co-elution

If N-Desmethyl co-elutes with the solvent front or other polar impurities:

- Fix: Increase the aqueous portion of the mobile phase (e.g., change from 70:30 to 75:25 Buffer:ACN). This increases retention for polar analytes.

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